

Detecting Apoptosis via Cytochrome C Release: Application Notes and Protocols

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Compound of Interest

Compound Name: CYTOCHROME C FROM
BOVINE HEART

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Introduction

Apoptosis, or programmed cell death, is a fundamental biological process essential for tissue homeostasis, embryonic development, and the elimination of damaged or infected cells.[1] A critical event in the intrinsic pathway of apoptosis is the release of cytochrome c from the mitochondrial intermembrane space into the cytosol.[2][3] Once in the cytosol, cytochrome c binds to the apoptotic protease-activating factor-1 (Apaf-1), triggering the formation of the apoptosome and subsequent activation of a caspase cascade, ultimately leading to cell death.[2][4] The translocation of cytochrome c is therefore a key indicator of mitochondrial involvement in apoptosis.[5]

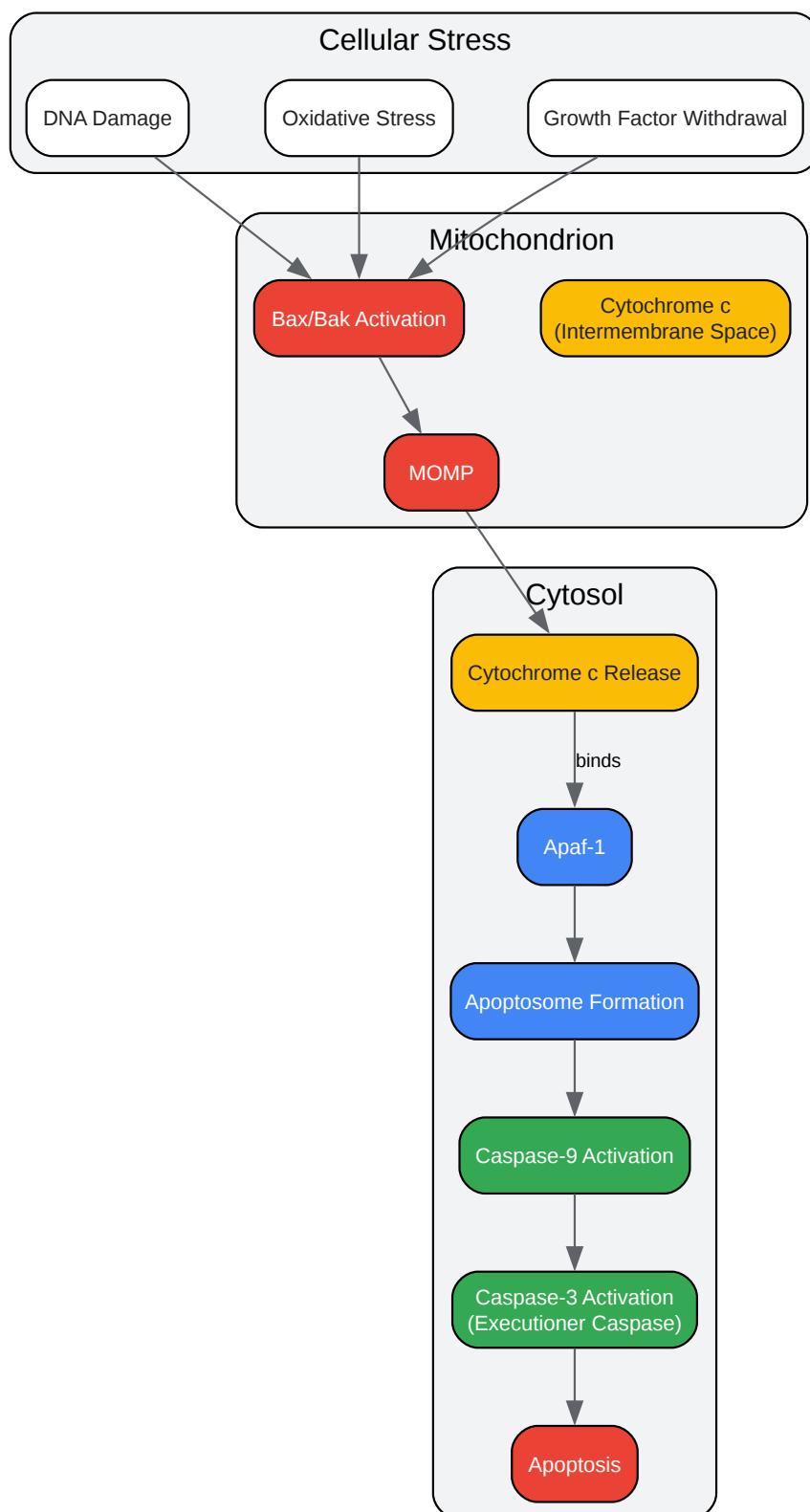
This document provides detailed protocols for detecting cytochrome c release through various methods, including subcellular fractionation with western blotting, immunofluorescence microscopy, and flow cytometry.

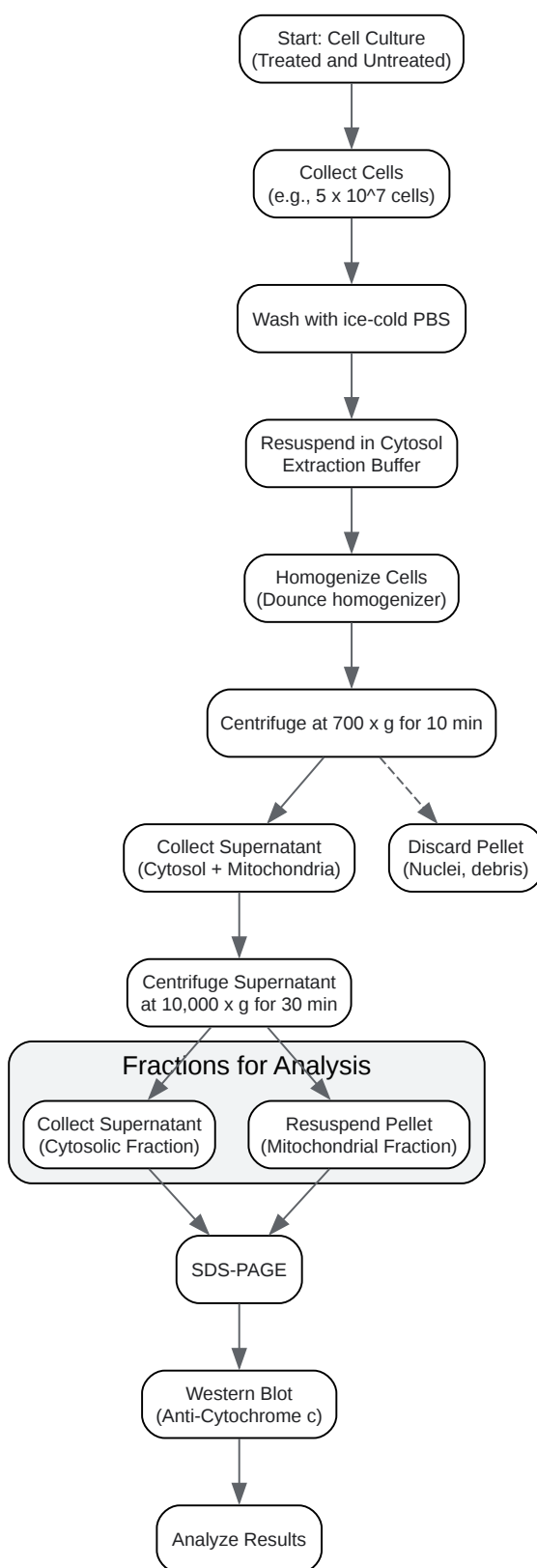
The Intrinsic Pathway of Apoptosis

The intrinsic, or mitochondrial, pathway of apoptosis is initiated by a variety of intracellular stress signals such as DNA damage, oxidative stress, and growth factor withdrawal.[6] These signals lead to the permeabilization of the outer mitochondrial membrane (MOMP), a "point of no return" in the apoptotic process.[2] This permeabilization is regulated by the Bcl-2 family of

proteins, which includes both pro-apoptotic members (e.g., Bax, Bak) that promote pore formation and anti-apoptotic members (e.g., Bcl-2, Bcl-xL) that inhibit it.[\[2\]](#) The formation of pores in the outer mitochondrial membrane allows for the release of intermembrane space proteins, most notably cytochrome c.[\[2\]](#)[\[4\]](#)

In the cytosol, cytochrome c initiates the formation of the apoptosome, a multi-protein complex.[\[2\]](#) This complex recruits and activates pro-caspase-9, which in turn activates executioner caspases like caspase-3, leading to the cleavage of cellular substrates and the characteristic morphological changes of apoptosis.[\[4\]](#)[\[6\]](#)





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